

The Discovery and Isolation of Germanium: A Technical Account

Author: BenchChem Technical Support Team. **Date:** December 2025

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This technical guide provides a comprehensive overview of the historical discovery and isolation of the element **germanium**. It details the theoretical prediction of its existence by Dmitri Mendeleev, the subsequent discovery and isolation by Clemens Winkler, and the experimental protocols that were pivotal to this significant scientific achievement.

Theoretical Prediction: The Postulation of Eka-Silicon

In 1869, the Russian chemist Dmitri Mendeleev published his formulation of the periodic table, a systematic arrangement of the known elements based on their atomic weights and recurring chemical properties.^[1] Observing gaps in his table, Mendeleev boldly predicted the existence and properties of several yet-to-be-discovered elements.^[1] One such gap lay below silicon in Group 14, and Mendeleev named this hypothetical element "eka-silicon," from the Sanskrit word "eka" meaning "one," to indicate its position one place away from silicon.^[2]

Mendeleev's predictions for eka-silicon were remarkably detailed, extending beyond its mere existence to include its atomic weight, density, color, and the properties of its oxide and chloride compounds. These quantitative predictions provided a clear set of benchmarks for future experimental verification.

Quantitative Predictions of Eka-Silicon

The following table summarizes the properties of eka-silicon as predicted by Dmitri Mendeleev in 1871 and compares them with the experimentally determined properties of **germanium**, discovered by Clemens Winkler in 1886.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Property	Mendeleev's Prediction for Eka-Silicon (1871)	Observed Properties of Germanium (Winkler, 1886)
Atomic Weight	~72	72.59
Density (g/cm ³)	5.5	5.323
Color	Gray	Grayish-white
Specific Heat (J/g°C)	0.31	0.32
Oxide Formula	EsO ₂	GeO ₂
Oxide Density (g/cm ³)	4.7	4.703
Chloride Formula	EsCl ₄	GeCl ₄
Chloride Density (g/cm ³)	1.9	1.887
Chloride Boiling Point	Below 100°C	84°C

Discovery and Isolation: The Emergence of Germanium

The confirmation of Mendeleev's prediction came fifteen years later with the work of German chemist Clemens Winkler.[\[4\]](#) In 1886, a new mineral, named argyrodite, was discovered in the Himmelsfürst Mine near Freiberg, Saxony.[\[7\]](#) The initial analysis of this mineral, which had the chemical formula Ag₈GeS₆, revealed the presence of silver and sulfur, but about 7% of its mass could not be accounted for, hinting at the presence of a new element.[\[7\]](#)[\[8\]](#)

Winkler undertook a meticulous investigation of argyrodite to isolate and characterize this unknown element. His experimental work, culminating in the successful isolation of what he named "**germanium**" in honor of his homeland, provided a powerful validation of Mendeleev's periodic law.[\[9\]](#)

Experimental Protocol for the Isolation of Germanium from Argyrodite

The following protocol is based on the experimental procedures described by Clemens Winkler in his publications.[\[1\]](#)[\[2\]](#)

2.1.1 Materials and Apparatus

- Starting Material: Finely pulverized argyrodite ore (Ag_8GeS_6).
- Reagents: Sodium carbonate (Na_2CO_3), elemental sulfur (S), water (H_2O), hydrochloric acid (HCl), hydrogen gas (H_2), oxygen (O_2).
- Apparatus: High-temperature furnace or crucible for fusion, beakers, filtration apparatus, apparatus for passing gas through a heated tube.

2.1.2 Step-by-Step Procedure

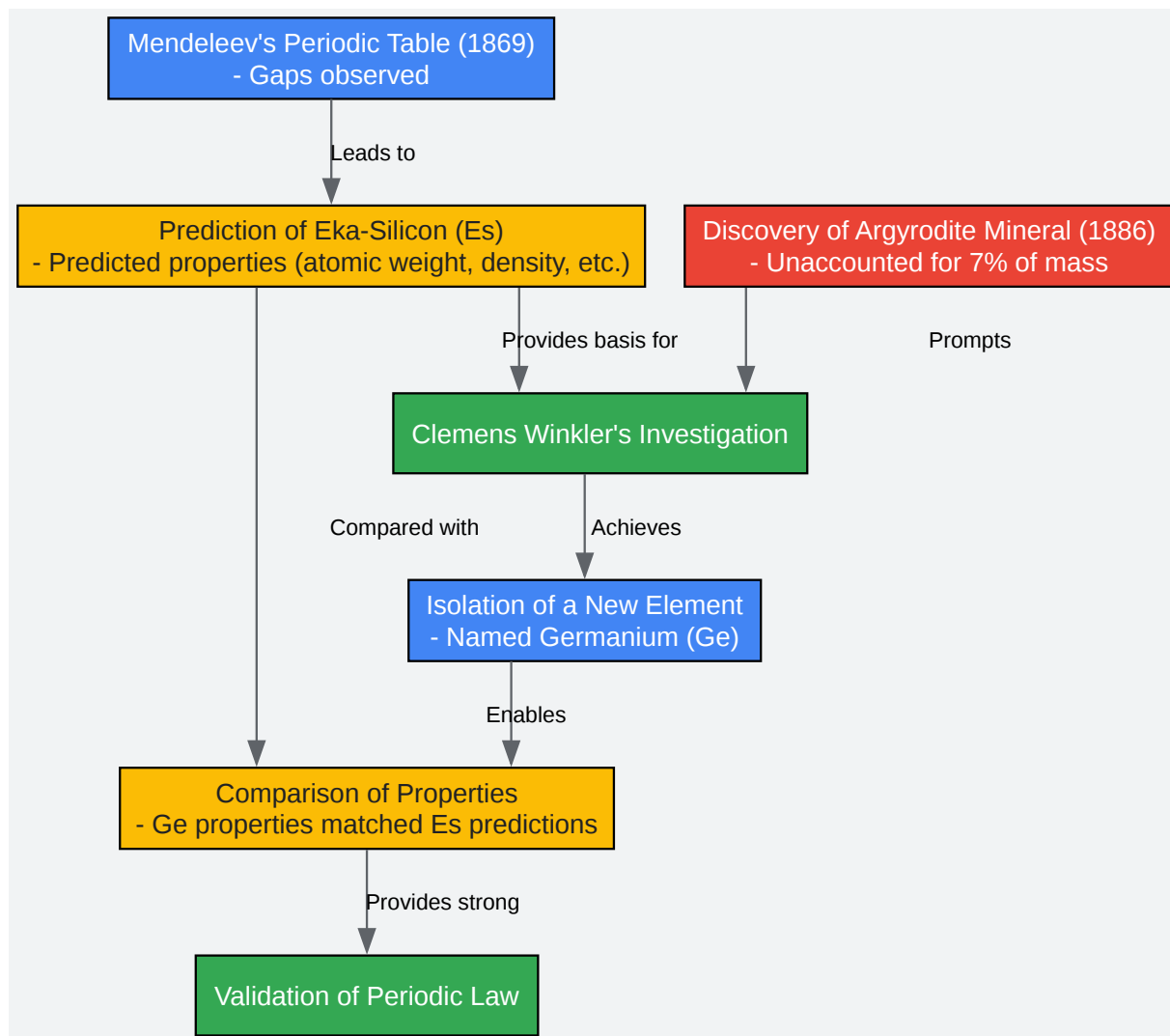
- Fusion: A sample of finely powdered argyrodite was intimately mixed with sodium carbonate and elemental sulfur. This mixture was then heated to a high temperature ("red hot") in a crucible. This process, known as the "Freiberger digestion," converted the **germanium** sulfide into a water-soluble sodium thiogermanate (Na_2GeS_3).[\[1\]](#)
- Leaching: After cooling, the fused mass was treated with water. The sodium thiogermanate, along with sodium thioarsenate and sodium thioantimonate from impurities in the ore, dissolved, while the silver sulfide (Ag_2S) remained as an insoluble precipitate.[\[1\]](#)
- Filtration: The aqueous solution was filtered to remove the insoluble silver sulfide and other solid residues.
- Purification from Arsenic and Antimony: The clear filtrate was weakly acidified with hydrochloric acid and allowed to stand overnight. This caused the selective precipitation of arsenic and antimony sulfides (As_2S_5 and Sb_2S_5), which were subsequently removed by filtration.[\[1\]](#)
- Precipitation of **Germanium** Sulfide: A large excess of hydrochloric acid was added to the remaining filtrate. This resulted in the precipitation of a voluminous, spongy, white solid,

which was identified as **germanium** disulfide (GeS_2).^[1]

- Conversion to **Germanium** Dioxide: The purified **germanium** disulfide was roasted in a current of air or oxygen. This process converted the sulfide into **germanium** dioxide (GeO_2), a white powder.^[5]
- Reduction to Elemental **Germanium**: The **germanium** dioxide was then placed in a tube and heated in a stream of hydrogen gas. This final step reduced the oxide to elemental **germanium**, a grayish, metallic-looking powder.^{[2][5]}

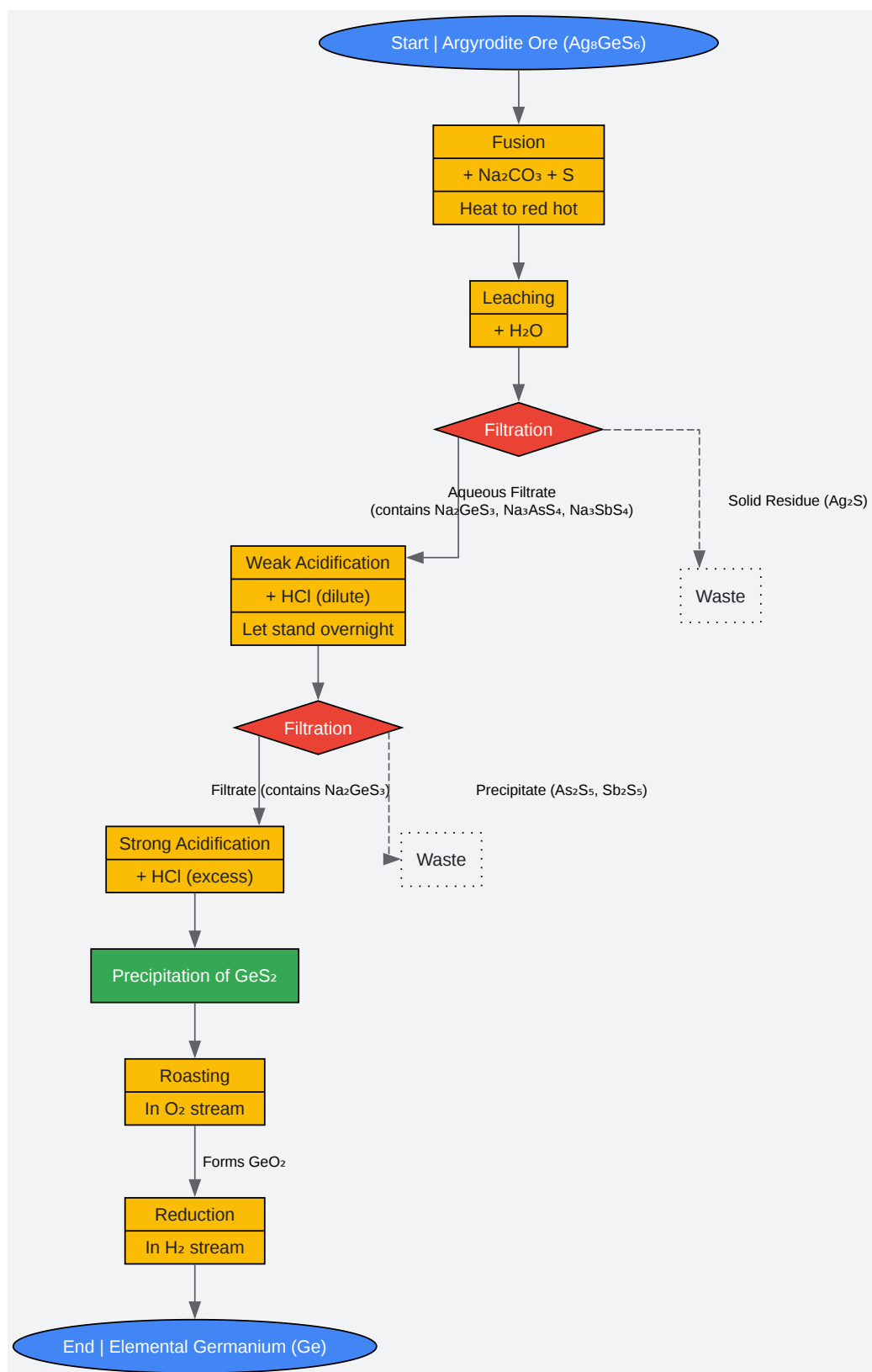
Visualizing the Discovery and Process

To further elucidate the logical and experimental pathways of **germanium**'s discovery, the following diagrams are provided.



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Caption: Logical relationship between Mendeleev's prediction and Winkler's discovery.



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Caption: Experimental workflow for the isolation of **germanium** from argyrodite.

Conclusion

The discovery and isolation of **germanium** stand as a landmark achievement in the history of chemistry. It was a powerful testament to the predictive power of the periodic table and a showcase of meticulous experimental technique. The close alignment between the predicted properties of eka-silicon and the observed characteristics of **germanium** provided irrefutable evidence for the validity of the periodic law, fundamentally changing the way chemists viewed the relationships between the elements. The experimental protocols developed by Clemens Winkler laid the groundwork for the initial study of **germanium**'s chemistry and properties, opening the door for its eventual applications in semiconductor electronics and other advanced technologies.

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- To cite this document: BenchChem. [The Discovery and Isolation of Germanium: A Technical Account]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3419036#history-of-germanium-discovery-and-isolation>]

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